

A Technical Guide to the Structural Elucidation of N-methyl-L-alanine

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Compound of Interest

Compound Name: *N-[(methylamino)acetyl]alanine*

Cat. No.: B11945725

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-methyl-L-alanine is a non-proteinogenic amino acid that has garnered significant interest in pharmaceutical and biochemical research. As a derivative of L-alanine, it features a methyl group on the alpha-amino group, a structural modification that imparts unique physicochemical properties.[1] This N-methylation can enhance metabolic stability, improve membrane permeability, and modulate the biological activity of peptides when incorporated into their structure.[2] Consequently, the precise and unambiguous structural elucidation of N-methyl-L-alanine is a critical step in both its synthesis and its application in drug development and peptide chemistry.

This in-depth technical guide provides a comprehensive overview of the core analytical methodologies employed for the structural elucidation of N-methyl-L-alanine. As a senior application scientist, this guide moves beyond a simple listing of techniques, instead offering a narrative that explains the causality behind experimental choices and provides field-proven insights into the integrated application of these methods.

Molecular and Physicochemical Properties

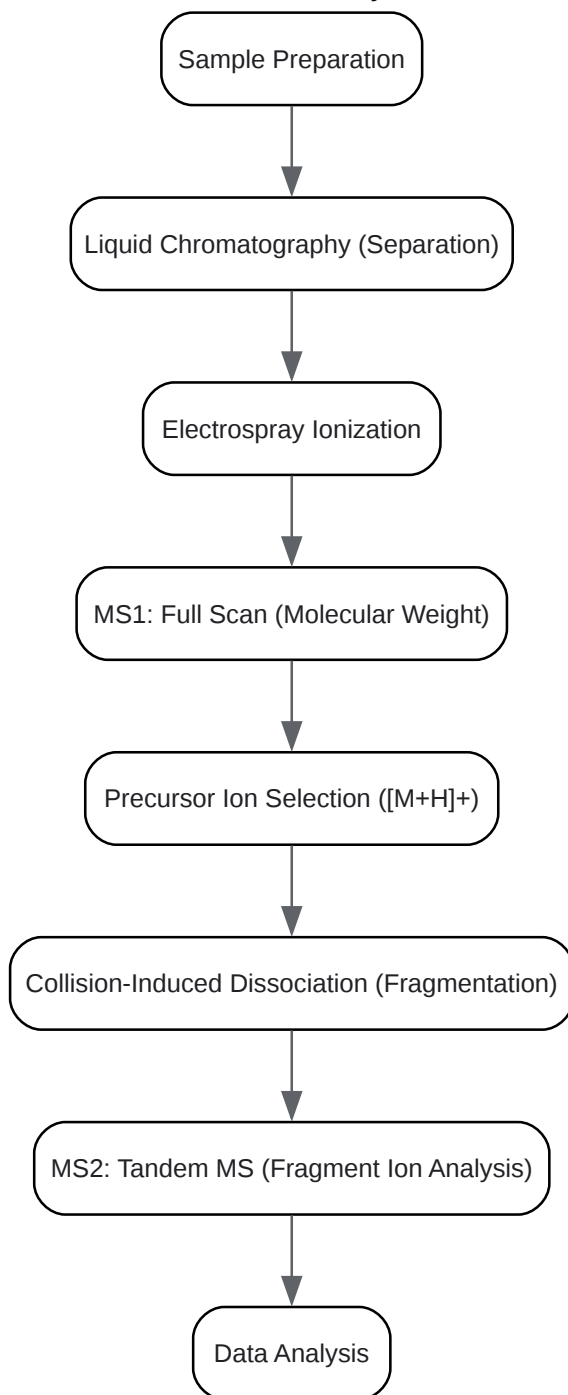
A foundational understanding of the basic properties of N-methyl-L-alanine is essential before delving into its structural elucidation.

Property	Value	Source
Molecular Formula	C ₄ H ₉ NO ₂	[1]
Molecular Weight	103.12 g/mol	[1]
IUPAC Name	(2S)-2-(methylamino)propanoic acid	[1]
CAS Registry Number	3913-67-5	[3]
SMILES	CNC	[1]
InChI Key	GDFAOVXKHJXLEI-VKHMYHEASA-N	[1]

A Multi-faceted Approach to Structural Elucidation

The complete structural confirmation of N-methyl-L-alanine relies on a synergistic approach, integrating data from several key analytical techniques. No single method provides all the necessary information; instead, a composite picture is built from the complementary strengths of each analysis. The logical workflow for this process is outlined below.

LC-MS/MS Workflow for N-methyl-L-alanine Analysis



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Sources

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